Technical Support Center: 1-(2-Nitro-3-thienyl)piperazine Scaffold Optimization

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Compound of Interest

Compound Name:	*1-(2-Nitro-3-thienyl)piperazine*
CAS No.:	*1105193-54-1*
Cat. No.:	*B1415714*

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Welcome to the Medicinal Chemistry & SAR Troubleshooting Center. This guide is designed for drug development professionals optimizing the **1-(2-Nitro-3-thienyl)piperazine** building block. While the piperazine moiety is a privileged scaffold for targeting aminergic G protein-coupled receptors (GPCRs) and kinases[1], its basic nature and the reactive potential of the nitrothiophene ring often introduce significant selectivity and safety liabilities during hit-to-lead campaigns.

Below, we provide field-proven causal insights, structural troubleshooting FAQs, and self-validating experimental protocols to help you engineer target selectivity and mitigate off-target toxicity.

Part 1: Troubleshooting Guide & FAQs

Q1: Our lead compound exhibits potent primary target binding but suffers from severe hERG channel inhibition. How can we decouple these activities?

The Causality: The unsubstituted secondary amine of the piperazine ring typically possesses a pKa of ~9.0, meaning it is heavily protonated at physiological pH (7.4)[1]. The inner cavity of the human ether-à-go-go-related gene (hERG) potassium channel contains key aromatic residues (Tyr652 and Phe656) that form strong cation- π interactions with protonated basic amines[2]. The Solution:

- Attenuate basicity (pKa lowering): Convert the basic piperazine nitrogen into a carboxamide, urea, or incorporate electron-withdrawing groups (e.g., fluorine) on adjacent carbons[2]. N-acylation delocalizes the nitrogen lone pair, dropping the pKa by several orders of magnitude and effectively neutralizing the cation- π liability[3].

- Reduce Lipophilicity: High lipophilicity (clogP > 3.5) drives non-specific partitioning into the lipid bilayer near the hERG channel. Replacing the piperazine with a more polar morpholine ring or lowering global lipophilicity disrupts this local concentration effect[4].

Q2: We are observing high cross-reactivity with off-target aminergic GPCRs (e.g., 5-HT2B, D2 receptors). How do we improve target selectivity?

The Causality: Arylpiperazines are notorious for GPCR promiscuity because the saturated six-membered piperazine ring is conformationally flexible. It can readily flip between chair and boat conformations to satisfy the binding pocket geometries of multiple biogenic amine receptors[5]. The Solution:

- Conformational Restriction: Introduce steric bulk, such as a methyl group at the 2- or 3-position of the piperazine ring. This restricts the rotational degrees of freedom, locking the scaffold into a specific vector that biases binding toward your target receptor's unique geometry[5].

Q3: The nitrothiophene moiety is raising structural alerts for mutagenicity in our early Ames testing. Is this a dead end?

The Causality: Nitroheterocycles (like 5-nitrothiophene and 2-nitrothiophene) are well-documented in medicinal chemistry for potent biological activities[6]. However, they are

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frequently flagged as false positives in the bacterial Ames test. Bacterial nitroreductases reduce the nitro group into highly reactive hydroxylamines, which intercalate with DNA[7]. The Solution:

- Assay Re-evaluation: Perform mammalian cell-based genotoxicity assays (e.g., in vitro micronucleus test). Mammalian cells lack the specific nitroreductases found in Salmonella, often clearing the compound of actual human mutagenic risk.
- Bioisosteric Replacement: If the nitro group is acting purely as an electron-withdrawing group (EWG) or hydrogen-bond acceptor, replace it with a cyano (-CN) or trifluoromethyl (-CF3) group. This maintains the electronic profile of the thiophene ring without the reduction liability.

Part 2: Data Presentation – SAR Optimization Summary

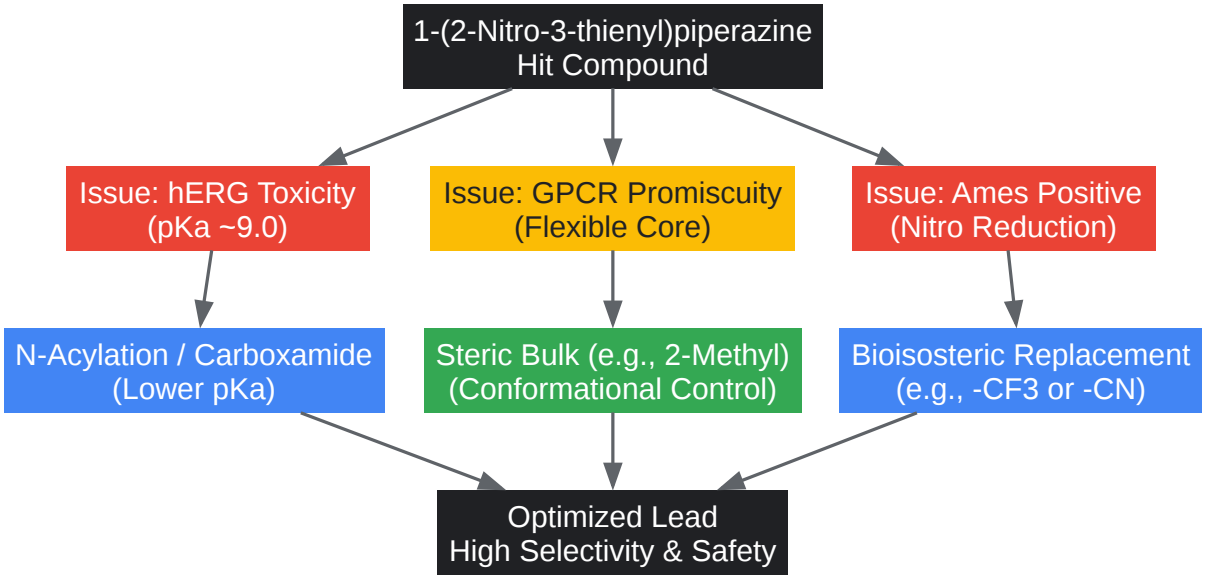
The following table summarizes the quantitative impact of rational structural modifications on the **1-(2-Nitro-3-thienyl)piperazine** scaffold during a representative GPCR optimization campaign.

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Compound Modification	Primary Target IC50 (nM)	hERG IC50 (μM)	clogP	Ames Test	Selectivity Ratio
1-(2-Nitro-3-thienyl)piperazine (Parent)	15.2	0.8	3.4	Positive	52x
N4-Acetylation (pKa attenuation)	45.1	>30.0	2.1	Positive	>660x
2-Methylpiperazine (Steric restriction)	8.4	1.2	3.6	Positive	142x
Nitro replaced with -CF3	22.5	0.9	3.8	Negative	40x
Optimized Lead (N4-Ac + 2-Me + -CF3)	12.0	>30.0	2.5	Negative	>2500x

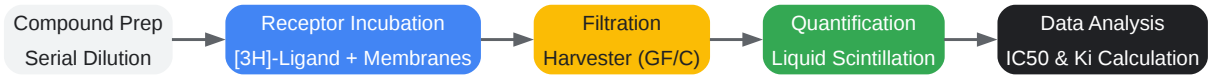
Part 3: Mandatory Visualizations

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Workflow for optimizing the **1-(2-Nitro-3-thienyl)piperazine** scaffold for selectivity and safety.



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Step-by-step radioligand binding assay workflow for evaluating GPCR target selectivity.

Part 4: Experimental Protocols

To ensure self-validating systems within your lab, utilize the following standardized protocols to verify the selectivity and safety of your synthesized derivatives.

Protocol 1: Radioligand Binding Assay for GPCR Selectivity Profiling

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This assay determines the binding affinity (Ki) of your piperazine derivatives against off-target aminergic GPCRs.

- Membrane Preparation: Resuspend CHO or HEK293 cells stably expressing the target GPCR in ice-cold assay buffer (50 mM Tris-HCl, 10 mM MgCl2, 1 mM EDTA, pH 7.4). Homogenize and centrifuge at 40,000 x g for 20 minutes at 4°C.
- Compound Preparation: Prepare 10-point serial dilutions (10 µM to 0.1 nM) of the test compound in 100% DMSO. Ensure final assay DMSO concentration does not exceed 1%.
- Incubation: In a 96-well plate, combine 50 µL of test compound, 50 µL of target-specific [3H]-radioligand (at Kdconcentration), and 100 µL of membrane suspension (10-20 µg protein/well). Incubate at room temperature for 60–90 minutes to reach equilibrium.
- Filtration: Terminate the reaction by rapid filtration through GF/C glass fiber filters (pre-soaked in 0.3% polyethylenimine) using a 96-well cell harvester. Wash filters 3x with ice-cold wash buffer.
- Quantification: Dry the filters, add 40 µL of scintillation cocktail per well, and read radioactivity (CPM) using a MicroBeta liquid scintillation counter. Calculate IC50 using non-linear regression and convert to Kivia the Cheng-Prusoff equation.

Protocol 2: Automated Patch-Clamp Assay for hERG Mitigation

Use this protocol to validate that your pKa-attenuated derivatives have successfully lost affinity for the hERG channel.

- Cell Culture: Culture CHO cells stably expressing the hERG potassium channel in Ham's F12 medium supplemented with 10% FBS and selection antibiotics.
- Electrophysiology Setup: Harvest cells and suspend them in extracellular recording solution. Load into an automated patch-clamp system (e.g., QPatch or SyncroPatch).
- Voltage Protocol: Establish whole-cell configuration. Apply a voltage step from a holding potential of -80 mV to +20 mV for 2 seconds (to open and inactivate channels), followed by a repolarization step to -50 mV for 2 seconds to elicit the outward tail current.

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- Compound Application: Apply test compounds at escalating concentrations (0.1 µM to 30 µM) for 5 minutes per concentration. Use E-4031 (1 µM) as a positive control for full hERG blockade.

- Data Analysis: Measure the peak tail current amplitude at -50 mV. Calculate the percentage of inhibition relative to the pre-compound baseline and determine the IC50. A successful mitigation strategy should yield a hERG IC50 > 30 µM[3].

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- 5-Nitrofuran and 5-nitrothiophene derivatives without mutagenic effects (Ames test).

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